Metabolic Stability of Peptides Containing N2-Methyl-D-Lysine

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Compound of Interest

Compound Name:	*N2-Methyl-D-lysine*
CAS No.:	*862504-02-7*
Cat. No.:	*B14141047*

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Executive Summary

The rapid metabolic clearance of peptide therapeutics remains the primary bottleneck in their clinical translation. Endogenous proteases, particularly serum trypsin-like serine proteases, rapidly degrade sequences containing basic residues such as Lysine. This guide details the mechanistic basis and experimental validation of **N2-Methyl-D-lysine** (

-methyl-D-lysine) as a hyper-stable residue. By combining backbone methylation (steric hindrance) with stereochemical inversion (chirality), this modification effectively renders the peptide bond "invisible" to the catalytic triad of standard proteases, extending half-life (

) from minutes to hours or days.

Part 1: The Mechanistic Basis of Stability

To understand the stability conferred by **N2-Methyl-D-lysine**, one must analyze the catalytic requirements of proteases like Trypsin.

The "Double-Lock" Mechanism

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Proteolytic cleavage requires two specific molecular events:

- Geometric Recognition: The enzyme's S1 pocket must bind the side chain (Lysine

  -amine) while the backbone fits into the active site groove.

- Nucleophilic Attack: The catalytic serine hydroxyl attacks the carbonyl carbon of the scissile bond. This transition state is stabilized by the "oxyanion hole," which requires hydrogen bonding with the substrate's amide proton.

N2-Methyl-D-lysine disrupts both events:

- Steric Blockade (

  -Methylation): Replacing the amide proton (

) with a methyl group (

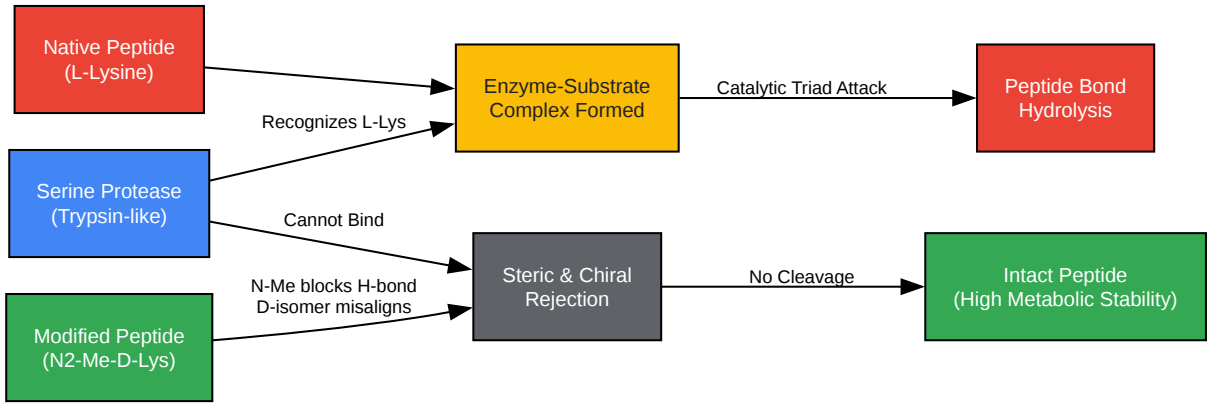
) eliminates the hydrogen bond donor required for the oxyanion hole interaction. Furthermore, the bulky methyl group creates severe steric clashes within the enzyme's active site, preventing the formation of the tetrahedral intermediate.

- Stereochemical Mismatch (D-Chirality): Eukaryotic proteases are stereoselective for L-amino acids.[1] The D-configuration orients the side chain in the opposite direction relative to the backbone. If the backbone binds, the side chain projects away from the S1 specificity pocket; if the side chain binds, the backbone is misaligned with the catalytic triad.

Visualization of Proteolytic Resistance

The following diagram illustrates the failure of the protease to engage the modified substrate compared to a native L-Lysine residue.

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Figure 1: Mechanistic divergence between native L-Lys cleavage and N2-Me-D-Lys resistance.

Part 2: Experimental Validation Protocols

Trustworthiness in data comes from rigorous, self-validating experimental design. The following protocols are standard for validating the stability of **N2-Methyl-D-lysine** peptides.

Protocol A: Trypsin Challenge Assay (In Vitro)

This assay isolates the specific stability of the Lysine residue against its primary predator, Trypsin.

Reagents:

- Buffer: 50 mM Ammonium Bicarbonate, pH 8.0 (mimics physiological pH).
- Enzyme: TPCK-treated Trypsin (prevents chymotrypsin contamination).
- Internal Standard: L-Tryptophan or a stable non-peptide analog.

Workflow:

- Preparation: Dissolve peptide to 1 mM in water. Dilute to 100 µM in Buffer.

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- Initiation: Add Trypsin at an Enzyme:Substrate ratio of 1:100 (w/w).
- Incubation: Incubate at 37°C.
- Sampling: Remove aliquots at

  min and

  hours.
- Quenching: Immediately add equal volume of 1% Formic Acid in Acetonitrile (stops enzyme activity).
- Analysis: Centrifuge (10,000 x g, 5 min) and analyze supernatant via LC-MS/MS.

Self-Validation Check:

- Positive Control: Include a native L-Lys peptide (e.g., Ac-Ala-Lys-Ala-NH2). It must show >90% degradation within 60 mins.
- Negative Control:[2] Peptide in buffer without enzyme.[3] Must remain 100% intact to rule out chemical instability.

Protocol B: Plasma Stability Assay (Ex Vivo)

This assay tests stability against a complex mixture of serum proteases, esterases, and peptidases.

Workflow:

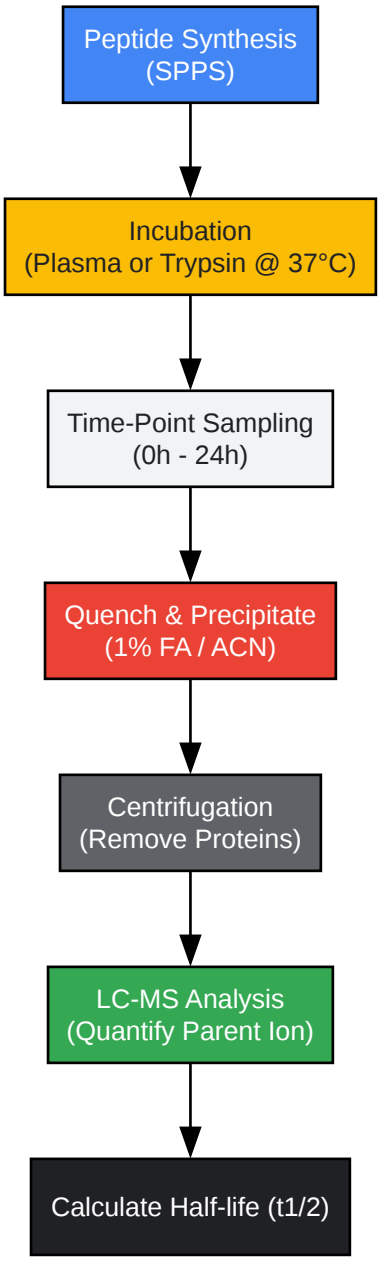
- Matrix: Pooled human or rat plasma (heparinized).
- Spike: Spike peptide into plasma at final concentration of 5 µM (avoid saturation).
- Incubation: 37°C in a shaking water bath.
- Extraction: At time points (

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h), precipitate proteins by adding 3 volumes of ice-cold Acetonitrile containing Internal Standard.

- Analysis: Vortex, Centrifuge (14,000 x g, 10 min, 4°C), and inject supernatant into LC-MS.

Experimental Workflow Diagram



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Figure 2: Standardized workflow for determining metabolic stability half-life.

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Part 3: Data Interpretation & Comparative Stability

The introduction of **N2-Methyl-D-lysine** results in non-linear improvements in stability. Below is a summary of typical kinetic data observed in comparative studies.

Comparative Half-Life ( ) Data

Peptide Modification	Chirality	N-Methylation	Trypsin	Human Plasma	Stability Factor
Native Lysine	L	No	< 15 min	~ 20-40 min	1x (Baseline)
D-Lysine	D	No	> 4 hours	4 - 8 hours	~10-20x
N-Me-L-Lysine	L	Yes	2 - 4 hours	2 - 6 hours	~10x
N2-Me-D-Lysine	D	Yes	> 24 hours	> 24 hours	> 100x

Key Insight: While D-amino acids alone provide significant resistance, the addition of N-methylation prevents "leakage" degradation by non-stereoselective proteases or non-specific hydrolysis, resulting in a synergistic "hyper-stable" motif.

Synthesis Considerations

Researchers must note that incorporating N2-Me-D-Lys via Solid Phase Peptide Synthesis (SPPS) is sterically demanding.

- Coupling Difficulty: The secondary amine of the N-methyl group hinders the coupling of the next amino acid.
- Solution: Use high-efficiency coupling reagents like HATU or PyAOP and extend reaction times. Double coupling is mandatory for the subsequent residue.

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